

# Dicyclohexyl Ketone Waste Management: A Technical Guide

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## Compound of Interest

Compound Name: *Dicyclohexyl ketone*

Cat. No.: *B1670488*

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This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **Dicyclohexyl ketone** waste. Adherence to these protocols is critical for ensuring laboratory safety and environmental compliance.

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **Dicyclohexyl ketone**?

A1: **Dicyclohexyl ketone** may cause irritation to the skin and eyes.<sup>[1]</sup> It is crucial to avoid inhalation of its vapors and to prevent ingestion.<sup>[1]</sup> When heated to decomposition, it can emit acrid and irritating fumes.<sup>[2]</sup> It is also classified as a combustible liquid.<sup>[3]</sup>

Q2: What Personal Protective Equipment (PPE) is required when handling **Dicyclohexyl ketone** waste?

A2: At a minimum, personnel should wear a laboratory coat, chemical-resistant gloves (e.g., butyl rubber or specialized ketone-resistant gloves), and safety glasses with side shields or chemical splash goggles.<sup>[4]</sup> For larger volumes or in situations with inadequate ventilation, a face shield and a NIOSH-approved respirator with organic vapor cartridges are recommended.

Q3: How should I store **Dicyclohexyl ketone** waste before disposal?

A3: **Dicyclohexyl ketone** waste must be collected in a clearly labeled, sealed, and chemically compatible container. The container should be marked with the words "Hazardous Waste" and the full chemical name. Store the container in a designated, cool, dry, and well-ventilated hazardous waste accumulation area with secondary containment to prevent spills.

Q4: Can I dispose of small amounts of **Dicyclohexyl ketone** waste down the drain?

A4: No. **Dicyclohexyl ketone** waste should never be disposed of down the drain or in regular trash. It must be managed as hazardous chemical waste according to local, state, and federal regulations.

Q5: What should I do in case of a **Dicyclohexyl ketone** spill?

A5: For a minor spill, ensure the area is well-ventilated and wear appropriate PPE. Contain the spill using an inert absorbent material like sand or vermiculite. Collect the absorbed material using non-sparking tools and place it in a sealed container for hazardous waste disposal. Clean the spill area thoroughly with soap and water. For major spills, evacuate the area immediately and contact your institution's Environmental Health and Safety (EHS) office or emergency services.

Q6: Who is responsible for the final disposal of the waste?

A6: The ultimate disposal of **Dicyclohexyl ketone** waste must be handled by a licensed and approved hazardous waste disposal company. Contact your institution's EHS office to arrange for collection and disposal.

## Troubleshooting Guide

Issue	Probable Cause	Solution
Mild skin or eye irritation after handling waste.	Inadequate PPE or accidental contact.	Move to a source of fresh air. For skin contact, wash the affected area with soap and water. For eye contact, flush with water for at least 15 minutes. Seek medical attention if irritation persists. Review handling procedures and PPE usage.
Faint sweet or fruity odor detected in the lab.	Improperly sealed waste container or a small, undetected spill.	Immediately check that all waste containers are tightly sealed. Inspect the work area, benchtops, and storage areas for any signs of a spill. If a spill is found, follow the appropriate spill cleanup protocol. Ensure work is being conducted in a well-ventilated area or chemical fume hood.
Waste container shows signs of degradation (e.g., swelling, discoloration).	The container material is not compatible with Dicyclohexyl ketone.	Ketones can be incompatible with certain plastics. Carefully transfer the waste to a new, compatible container (e.g., glass or a different type of chemically resistant plastic). Consult a chemical compatibility chart or your EHS office for appropriate container materials.
Unsure if waste can be mixed with another solvent waste stream.	Chemical incompatibility leading to hazardous reactions.	Do not mix Dicyclohexyl ketone waste with other waste streams unless explicitly permitted by your institution's EHS office. Ketones are

incompatible with strong oxidizing agents, bases, and other reactive chemicals. Segregating waste streams is the safest practice.

## Quantitative Data Summary

The following table summarizes key physical and chemical properties of **Dicyclohexyl ketone** relevant to its safe handling and disposal.

Property	Value	Reference(s)
CAS Number	119-60-8	
Molecular Formula	C <sub>13</sub> H <sub>22</sub> O	
Molecular Weight	194.31 g/mol	
Appearance	Colorless to light yellow liquid	
Boiling Point	266.4°C at 760 mmHg; 138°C at 13 mmHg	
Density	0.986 g/mL at 25°C	
Solubility	Sparingly soluble in water	
Storage Class	10 - Combustible liquids	

## Experimental Protocols

### Protocol 1: Dicyclohexyl Ketone Waste Collection and Storage

- **Designate a Waste Container:** Select a chemically compatible container with a tightly sealing lid. Glass or specific solvent-resistant plastic containers are appropriate. Ensure the container is in good condition, free from cracks or leaks.

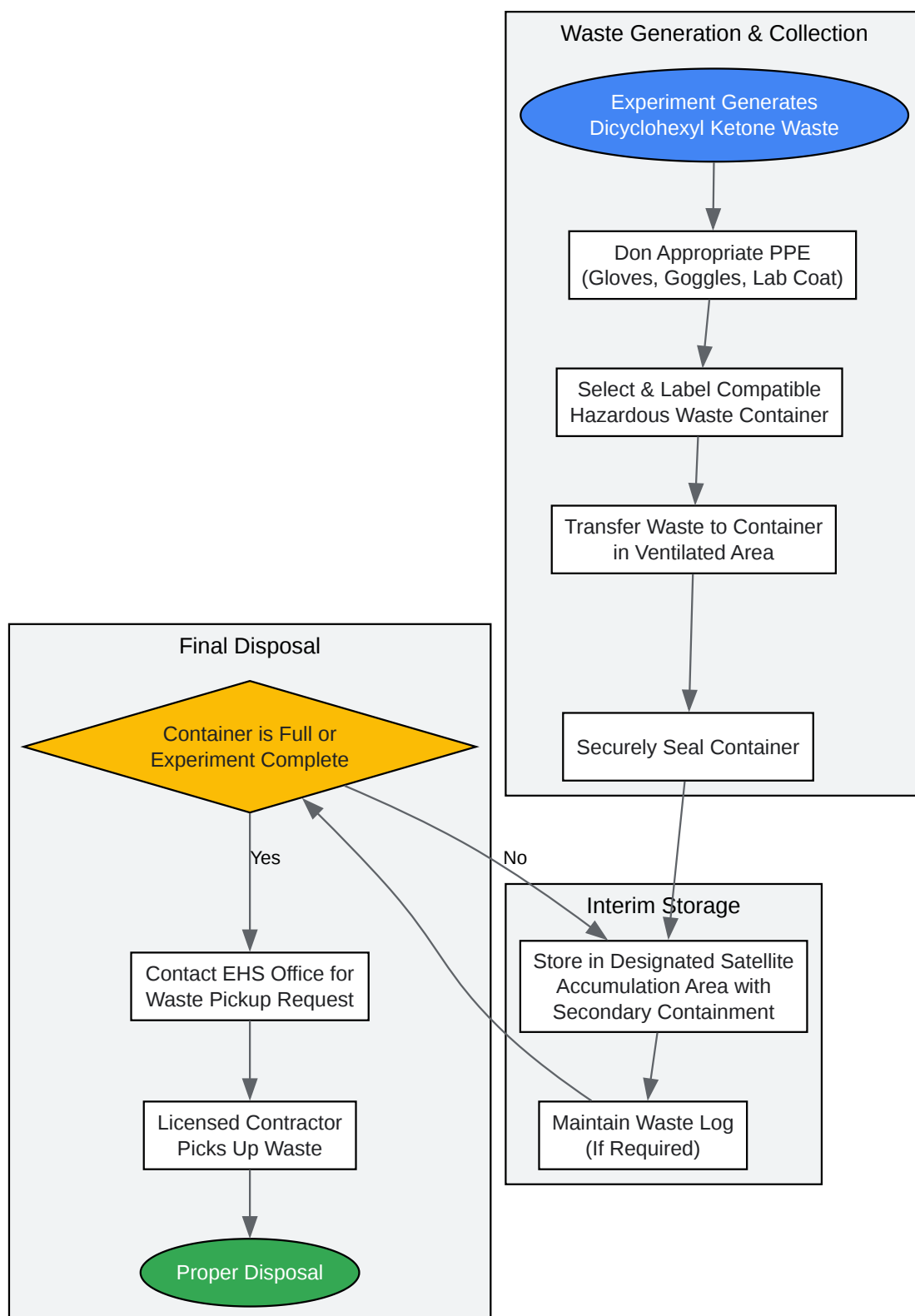
- **Labeling:** Affix a "Hazardous Waste" label to the container before adding any waste. Clearly write "**Dicyclohexyl Ketone** Waste" and list any other components of the waste stream with their approximate percentages.
- **Waste Accumulation:** In a well-ventilated chemical fume hood, carefully transfer the **Dicyclohexyl ketone** waste into the designated container using a funnel to prevent spills.
- **Sealing and Storage:** Securely cap the container immediately after adding waste. Store the container in a designated satellite accumulation area that has secondary containment. The storage area should be cool, dry, and away from incompatible chemicals.
- **Disposal Request:** Once the container is full or waste is no longer being generated, submit a request for pickup to your institution's EHS office or hazardous waste contractor.

## Protocol 2: Minor Spill Cleanup Procedure (<1 Liter)

- **Alert and Isolate:** Immediately alert personnel in the vicinity and restrict access to the spill area.
- **Ventilate:** Ensure the area is well-ventilated. If the spill is in a fume hood, keep the sash at the proper working height. If outside a hood, open windows if possible without spreading vapors to other labs.
- **Don PPE:** Put on the appropriate personal protective equipment, including chemical splash goggles, a lab coat, and double gloves (butyl rubber or other ketone-resistant gloves).
- **Contain Spill:** Create a dike around the spill using an inert, non-combustible absorbent material (e.g., vermiculite, sand, or commercial spill pads). Start from the outside and work inward.
- **Absorb Spill:** Gently apply the absorbent material over the entire spill, allowing it to fully absorb the liquid.
- **Collect Waste:** Using spark-proof tools (e.g., plastic scoop), carefully collect the contaminated absorbent material. Place the material into a heavy-duty plastic bag or a designated waste container.

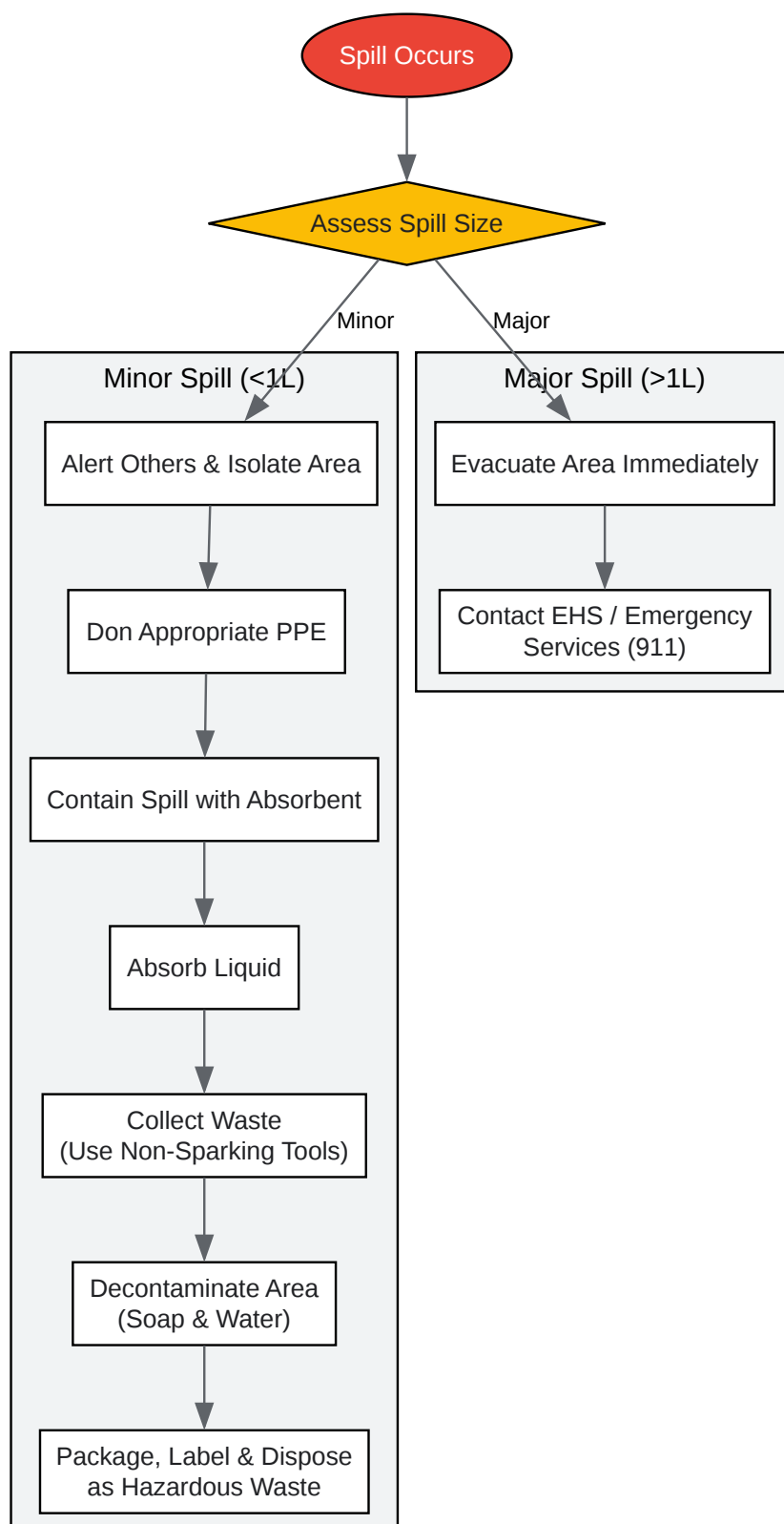
- Decontaminate: Wipe down the spill surface with soap and water. Collect all cleaning materials (e.g., paper towels) and place them in the hazardous waste container with the absorbed spill material.
- Package and Label: Seal the waste container/bag, and label it as "Hazardous Waste: **Dicyclohexyl Ketone** Spill Debris."
- Final Disposal: Arrange for disposal through your institution's EHS office.
- Restock: Replace any used items in your laboratory's spill kit.

## Visualizations



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Caption: Workflow for the handling and disposal of **Dicyclohexyl ketone** waste.



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Caption: Decision workflow for responding to a **Dicyclohexyl ketone** spill.

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